

Personal protective equipment for handling 4-Fluoroiodobenzene-13C6

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Essential Safety and Handling Guide for 4-Fluoroiodobenzene-13C6

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Fluoroiodobenzene-13C6**. Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

Hazard Identification and Chemical Properties

4-Fluoroiodobenzene-13C6 is a halogenated aromatic compound. While the isotopic labeling with Carbon-13 does not significantly alter its chemical properties from the non-labeled form, it is crucial to handle it with care due to its hazardous nature.

GHS Hazard Classification:[1]

- Skin Irritation (Category 2): H315 Causes skin irritation.[1][2][3]
- Eye Irritation (Category 2A): H319 Causes serious eye irritation.[1][2][3]
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory System: H335 -May cause respiratory irritation.[1][2][3]



Signal Word: Warning[1][2]

Physical and Chemical Properties:

Property	Value
Molecular Formula	C6H4FI (unlabeled)
Molecular Weight	~228.03 g/mol (for 13C6)
Boiling Point	182-184 °C[4][5]
Melting Point	-20 °C[4]
Density	1.925 g/mL at 25 °C[4][5]
Flash Point	68 °C (154.4 °F) - closed cup[2]
Solubility	Insoluble in water.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk.

Recommended PPE:



PPE Type	Specification	Rationale
Hand Protection	Viton® gloves are highly recommended for extended contact. A study on chlorinated aromatic compounds showed no permeation through Viton for up to 4 hours.[6] Double-gloving with nitrile gloves can be a secondary option for short-duration tasks, but be aware that breakthrough times for nitrile with similar compounds can be less than one hour.[6] Always inspect gloves for degradation or punctures before use.[7]	Protects against skin irritation and absorption.
Eye Protection	Chemical safety goggles are required. For tasks with a higher splash risk, a face shield should be worn in addition to goggles.	Prevents serious eye irritation from splashes or vapors.
Body Protection	A flame-resistant lab coat should be worn and kept buttoned.	Protects skin from splashes and contamination.
Respiratory Protection	All handling of 4- Fluoroiodobenzene-13C6 should be conducted in a certified chemical fume hood to avoid inhalation of vapors. [8]	Mitigates the risk of respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

Following a systematic workflow is crucial for safe handling.





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Caption: Workflow for Safe Handling of 4-Fluoroiodobenzene-13C6.



Emergency Procedures

Immediate and appropriate response in case of exposure is critical.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.[8][9]

Disposal Plan

Proper segregation and disposal of halogenated organic waste are required.



Waste Collection and Disposal Protocol:

- Segregation: 4-Fluoroiodobenzene-13C6 and any materials contaminated with it must be disposed of as halogenated organic waste.[10][11] Do not mix with non-halogenated waste.
 [11]
- Container: Use a designated, properly labeled, and sealed waste container made of a compatible material (e.g., glass or polyethylene).[8] The container must be clearly marked with "Hazardous Waste" and "Halogenated Organic Waste".
- Labeling: Affix a hazardous waste tag to the container as soon as the first drop of waste is added.[8] The label must include the full chemical name ("4-Fluoroiodobenzene-13C6") and an accurate estimation of the concentration and volume.
- Storage: Keep the waste container closed at all times, except when adding waste.[8] Store
 the container in a designated Satellite Accumulation Area (SAA), away from incompatible
 materials.
- Disposal: When the container is full, arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Do not pour down the drain.[10]

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